

In-Depth Technical Guide: 2,2-Dichloropentane (CAS No. 34887-14-4)

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Compound of Interest

Compound Name: 2,2-Dichloropentane

Cat. No.: B14692929

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **2,2-dichloropentane** (CAS No. 34887-14-4). The document is intended for an audience of researchers, scientists, and professionals in drug development who may encounter this compound as a synthetic intermediate or solvent. This guide consolidates available data on its physicochemical properties, synthesis, and safety information. Notably, a thorough review of scientific literature and chemical databases reveals a lack of documented biological activity or established signaling pathways for **2,2-dichloropentane**. Its primary relevance to the pharmaceutical and agrochemical industries lies in its role as a building block in organic synthesis.

Chemical and Physical Properties

2,2-Dichloropentane is a chlorinated hydrocarbon with the molecular formula $C_5H_{10}Cl_2$.^[1] It is a colorless liquid at room temperature.^[1] The quantitative physicochemical properties of **2,2-dichloropentane** are summarized in Table 1.

Table 1: Physicochemical Properties of **2,2-Dichloropentane**

Property	Value
Molecular Formula	C ₅ H ₁₀ Cl ₂ [1]
Molecular Weight	141.04 g/mol [1]
CAS Number	34887-14-4[1]
Boiling Point	128-129 °C[2]
Melting Point	-75.05 °C (estimate)[1]
Density	1.053 g/cm ³ [1]
Vapor Pressure	12.1 mmHg at 25°C[1]
Flash Point	31.5 °C[1]
Refractive Index	1.4320[1]
LogP	2.98030[1]
Hydrogen Bond Donor Count	0[1]
Hydrogen Bond Acceptor Count	0[1]
Rotatable Bond Count	2[1]

Synthesis

The primary route for the synthesis of **2,2-dichloropentane** involves the reaction of 2-pentanone with a chlorinating agent, such as phosphorus pentachloride. While specific, detailed industrial or laboratory protocols are not widely published, the general transformation is a well-established method for the geminal dihalogenation of ketones.

General Experimental Protocol: Synthesis from 2-Pentanone

The following is a generalized protocol based on the known reactivity of ketones with phosphorus pentachloride.

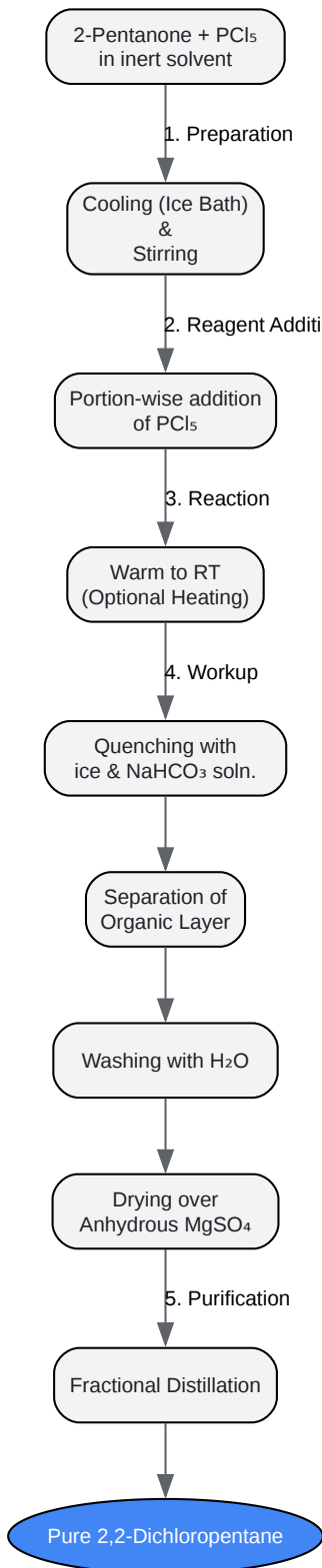
Materials:

- 2-Pentanone
- Phosphorus pentachloride (PCl_5)
- Anhydrous inert solvent (e.g., carbon tetrachloride, benzene)
- Ice bath
- Stirring apparatus
- Distillation apparatus
- Sodium bicarbonate solution (for quenching)
- Drying agent (e.g., anhydrous magnesium sulfate)

Methodology:

- In a reaction vessel equipped with a stirrer and a reflux condenser, 2-pentanone is dissolved in an anhydrous inert solvent.
- The solution is cooled in an ice bath.
- Phosphorus pentachloride is added portion-wise to the cooled, stirred solution. This reaction is exothermic and produces hydrogen chloride gas, requiring careful handling in a well-ventilated fume hood.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and may be heated to drive the reaction to completion.
- The reaction is then carefully quenched by pouring it over crushed ice and neutralizing with a sodium bicarbonate solution.
- The organic layer is separated, washed with water, and dried over an anhydrous drying agent.
- The final product, **2,2-dichloropentane**, is isolated and purified by fractional distillation.

General Synthesis Workflow for 2,2-Dichloropentane

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General Synthesis Workflow

Biological Activity and Drug Development Relevance

A comprehensive search of scientific literature and chemical databases (including PubChem, ChemicalBook, and LookChem) yielded no significant data on the biological activity of **2,2-dichloropentane**. There are no published studies detailing its mechanism of action, interaction with biological targets, or any signaling pathways it might modulate.

Its relevance for drug development professionals is therefore not as a therapeutic agent itself, but as a chemical intermediate. Halogenated organic compounds are versatile precursors in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs). The geminal dichloro group in **2,2-dichloropentane** can be a site for various chemical transformations.

Safety and Toxicology

2,2-Dichloropentane is considered a hazardous substance. Safety data sheets for similar chlorinated hydrocarbons indicate that it should be handled with appropriate personal protective equipment in a well-ventilated area.[3] It is flammable and may be harmful if swallowed, inhaled, or absorbed through the skin.[3] Detailed toxicological studies specifically for **2,2-dichloropentane** are not readily available in the public domain.

Conclusion

2,2-Dichloropentane (CAS No. 34887-14-4) is a halogenated hydrocarbon with well-characterized physicochemical properties. Its primary utility for researchers and professionals in the pharmaceutical and agrochemical sectors is as a chemical intermediate in organic synthesis. There is currently no evidence to suggest that it possesses any direct biological activity that would make it a candidate for drug development. Future research could explore its potential as a precursor for novel bioactive compounds. Due to its hazardous nature, appropriate safety precautions must be observed during its handling and use.

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